

2-Bromo-4-nitroanisole: A Comprehensive Safety and Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-nitroanisole

Cat. No.: B040242

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data and handling information for **2-Bromo-4-nitroanisole** (CAS No. 5197-28-4). The following sections detail its hazardous properties, exposure control measures, and the experimental methodologies used to determine these characteristics, offering a vital resource for professionals in research and drug development.

Section 1: Chemical and Physical Properties

A summary of the key physicochemical properties of **2-Bromo-4-nitroanisole** is presented in Table 1. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO ₃	[1]
Molecular Weight	232.03 g/mol	[1]
Appearance	Yellow to brown solid	[2]
Melting Point	104-106 °C	[3]
Flash Point	Not applicable	
Solubility	Moderately soluble in organic solvents (e.g., ethanol, dichloromethane), less soluble in water.	

Section 2: Hazard Identification and Classification

2-Bromo-4-nitroanisole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its GHS classification is provided in Table 2.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

Source: Aggregated GHS information from multiple notifications.[1]

The hazard classification process involves a systematic evaluation of available data against the GHS criteria. The logical workflow for this process is illustrated in the diagram below.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-4-nitroanisole | C₇H₆BrNO₃ | CID 78870 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 2-Bromo-4-nitroanisole | 5197-28-4 [chemicalbook.com]
- To cite this document: BenchChem. [2-Bromo-4-nitroanisole: A Comprehensive Safety and Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040242#2-bromo-4-nitroanisole-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com